

Essential Safety and Disposal Procedures for R 761 (HRO-761)

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Compound of Interest

Compound Name: R 761

Cat. No.: B1239047

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For researchers, scientists, and drug development professionals handling **R 761**, also identified as the Werner syndrome RecQ helicase inhibitor HRO-761 (CAS Number: 2869954-34-5), adherence to strict safety and disposal protocols is paramount to ensure a safe laboratory environment and regulatory compliance. This guide provides essential, step-by-step information for the proper management and disposal of this compound.

Hazard Identification and Safety Precautions

Based on available safety data, HRO-761 is classified with the following hazards.^[1] Personal protective equipment (PPE) is critical to mitigate exposure risks.

Hazard Classification	GHS Code	Required Personal Protective Equipment (PPE)
Acute toxicity, oral	Category 4 (H302)	Protective gloves, protective clothing, eye protection, face protection.
Skin corrosion/irritation	Category 2 (H315)	Protective gloves, protective clothing.
Serious eye damage/eye irritation	Category 2A (H319)	Eye protection, face protection.
Specific target organ toxicity, single exposure (Respiratory tract irritation)	Category 3 (H335)	Use only outdoors or in a well-ventilated area. Avoid breathing dust/fume/gas/mist/vapors/spray.

Experimental Protocols: Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent wider contamination and exposure.

Small Spill Protocol:

- **Ensure Proper Ventilation:** Work in a well-ventilated area or a chemical fume hood.
- **Wear Appropriate PPE:** Don two pairs of nitrile gloves, a lab coat, and safety glasses with side shields.
- **Contain the Spill:** Cover the spill with an absorbent, liquid-binding material such as diatomite or a universal binder.
- **Collect the Absorbed Material:** Carefully sweep or scoop the contained material into a designated chemical waste container.

- Decontaminate the Area: Wipe the spill area with a cloth dampened with alcohol. Wash the area with soap and water.
- Dispose of Waste: All contaminated materials, including gloves and wipes, must be disposed of as hazardous waste.

Large Spill Protocol:

- Evacuate the Area: Immediately alert others and evacuate the immediate vicinity.
- Restrict Access: Prevent entry to the contaminated area.
- Seek Assistance: Contact your institution's Environmental Health and Safety (EHS) office or emergency response team.
- Ventilate the Area: If it is safe to do so, increase ventilation to the room.

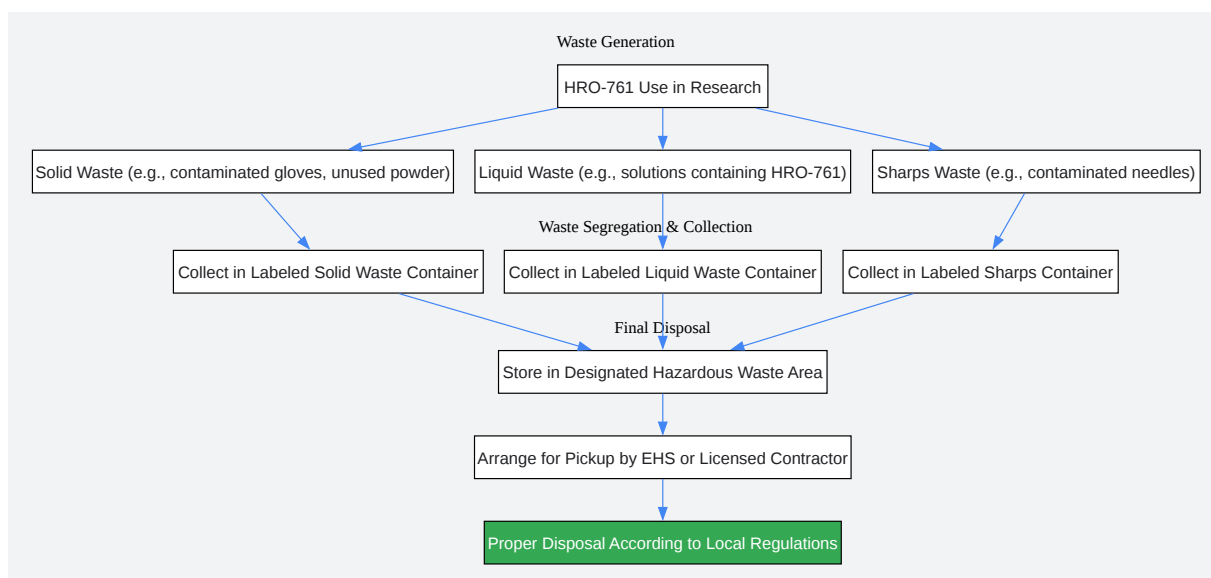
Proper Disposal Procedures

The primary directive for the disposal of HRO-761 is to act in accordance with local, state, and federal regulations.^[1] The following is a general procedural workflow:

- Waste Segregation:
 - Solid Waste: Unused or expired HRO-761 powder, and any materials contaminated with the solid compound (e.g., weigh boats, contaminated gloves), should be collected in a clearly labeled, sealed container for solid chemical waste.
 - Liquid Waste: Solutions containing HRO-761 should be collected in a designated, leak-proof container for hazardous liquid waste. Do not mix with other incompatible waste streams.
 - Sharps Waste: Any needles, syringes, or other sharps contaminated with HRO-761 must be disposed of in a designated sharps container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "HRO-761," and the associated hazards (e.g., "Toxic," "Irritant").

- **Storage:** Store waste containers in a designated, secure area, away from incompatible materials, until they are collected by your institution's hazardous waste management service.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal company.

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of HRO-761 waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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